

Application Notes and Protocols: Alphadolone and Alphaxalone Combination for Anesthesia

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Alphadolone

Cat. No.: B1665219

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The combination of **alphadolone** and alphaxalone, historically marketed as Althesin for human use and Saffan for veterinary use, is a neuroactive steroid anesthetic agent. This formulation typically contained alphaxalone (9 mg/mL) and **alphadolone** acetate (3 mg/mL) solubilized in Cremophor EL.[1][2] Alphaxalone is the primary anesthetic component, while **alphadolone** contributes to the overall anesthetic effect and enhances the solubility of alphaxalone.[2] The primary mechanism of action for these neurosteroids is the positive allosteric modulation of the GABA-A receptor, which enhances the effects of the inhibitory neurotransmitter GABA.[3][4] At higher concentrations, they can also directly activate the GABA-A receptor.

Although Althesin was withdrawn from the human market due to anaphylactic reactions to the Cremophor EL vehicle, the anesthetic properties of the steroid combination remain a subject of interest. This document provides detailed application notes and protocols for the experimental use of the **alphadolone** and alphaxalone combination in anesthesia research, based on historical data and recent studies on alphaxalone.

Data Presentation

Anesthetic Dosages and Effects

The following tables summarize quantitative data on the anesthetic effects of the **alphadolone**/alphaxalone combination (Althesin/Saffan) and alphaxalone alone in various

species.

Table 1: Intravenous Induction Doses of **Alphadolone**/Alphaxalone Combination (Althesin/Saffan)

Species	Premedication	Induction Dose (mg/kg)	Duration of Anesthesia (minutes)	Key Observations
Dog	Diazepam (0.25 mg/kg IM)	2.0	~10	Excitations during recovery noted.
Dog	None	2.0	-	Increased heart rate (63%) and cardiac output (21%), decreased mean aortic pressure (9%).
Cat	Diazepam (0.25 mg/kg IM)	6.0	~29	Smooth induction.
Rat	None	10 - 15 (IV)	~5	Good muscle relaxation.
Rat	None	25 - 30 (IP)	~5	Good muscle relaxation.

Table 2: Continuous Intravenous Infusion of **Alphadolone**/Alphaxalone Combination (Althesin)

Species	Loading Dose (mg/kg)	Maintenance Infusion Rate	Duration	Key Observations
Rat	-	0.25 - 0.45 mg/kg/min	Up to 8 hours	Anesthesia can be prolonged with repeated boluses (3-4 mg/kg every 15-20 mins).
Human	-	0.079 mL/kg/hr (undiluted)	Up to 20 days	Used for controlled sedation in intensive care; rapid and accurate control of sedation level.

Table 3: Cardiovascular and Respiratory Effects of **Alphadolone**/Alphaxalone Combination (Althesin)

Species	Dose (mg/kg)	Effect on Heart Rate	Effect on Blood Pressure	Effect on Respiration
Dog	2.0 (IV)	▲ (63%)	▼ (9% decrease in mean aortic pressure)	-
Human	Sedative doses	Initial significant rise	Stable	Potential for respiratory depression in spontaneously breathing patients.

Table 4: Anesthetic Properties of Alphaxalone Alone (for comparison)

Species	Route	Dose (mg/kg)	Induction Time (min)	Duration of Anesthesia (min)	Recovery Time (min)
Dog	IM	1.5 (with butorphanol and medetomidine)	-	89 ± 17	6 ± 1
Cat	IV	4.7 ± 1.2	-	-	Similar to propofol
Mouse	IP	80	2.2 ± 0.2	57.1 ± 3.8	-
Rat	IV	10 (CRI with Ketamine/Xylazine)	-	Prolonged surgical plane	-

Experimental Protocols

Protocol 1: Intravenous Bolus Administration for Anesthesia Induction in Rodents

This protocol is adapted from studies using the **alphadolone**/alphaxalone combination for short-term surgical anesthesia in rats.

Materials:

- **Alphadolone**/alphaxalone solution (e.g., historical formulation of 9 mg/mL alphaxalone and 3 mg/mL **alphadolone**)
- Sterile saline for dilution (if necessary)
- Syringes and needles appropriate for intravenous injection in the target species
- Animal scale
- Heating pad to maintain body temperature

- Monitoring equipment (e.g., pulse oximeter, ECG)

Procedure:

- **Animal Preparation:** Acclimatize the animal to the laboratory environment. Weigh the animal immediately before drug administration to ensure accurate dosing.
- **Drug Preparation:** Prepare the required dose of the **alphadolone**/alphaxalone solution. The typical intravenous dose for rats is 10-15 mg/kg of the combined steroids.
- **Administration:** Administer the solution via a suitable vein (e.g., lateral tail vein in rats). Inject slowly over 30-60 seconds.
- **Monitoring Anesthetic Depth:** Assess the depth of anesthesia by checking for the loss of righting reflex and response to a pedal withdrawal reflex (toe pinch). Surgical anesthesia is typically achieved within 1-2 minutes.
- **Maintenance of Anesthesia:** For procedures longer than 5-10 minutes, administer supplemental boluses at approximately 25% of the initial induction dose as needed, based on the return of reflexes.
- **Post-procedural Care:** Place the animal on a heating pad to maintain body temperature during recovery. Monitor the animal until it has fully recovered the righting reflex and is ambulatory.

Protocol 2: Continuous Intravenous Infusion for Prolonged Anesthesia in Rodents

This protocol is based on the principle of maintaining a stable plane of anesthesia for longer surgical procedures.

Materials:

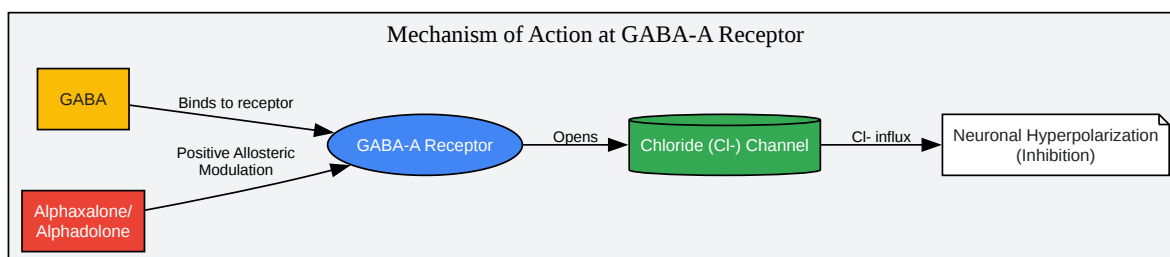
- **Alphadolone**/alphaxalone solution
- Infusion pump

- Intravenous catheter and tubing
- Animal scale
- Surgical monitoring equipment

Procedure:

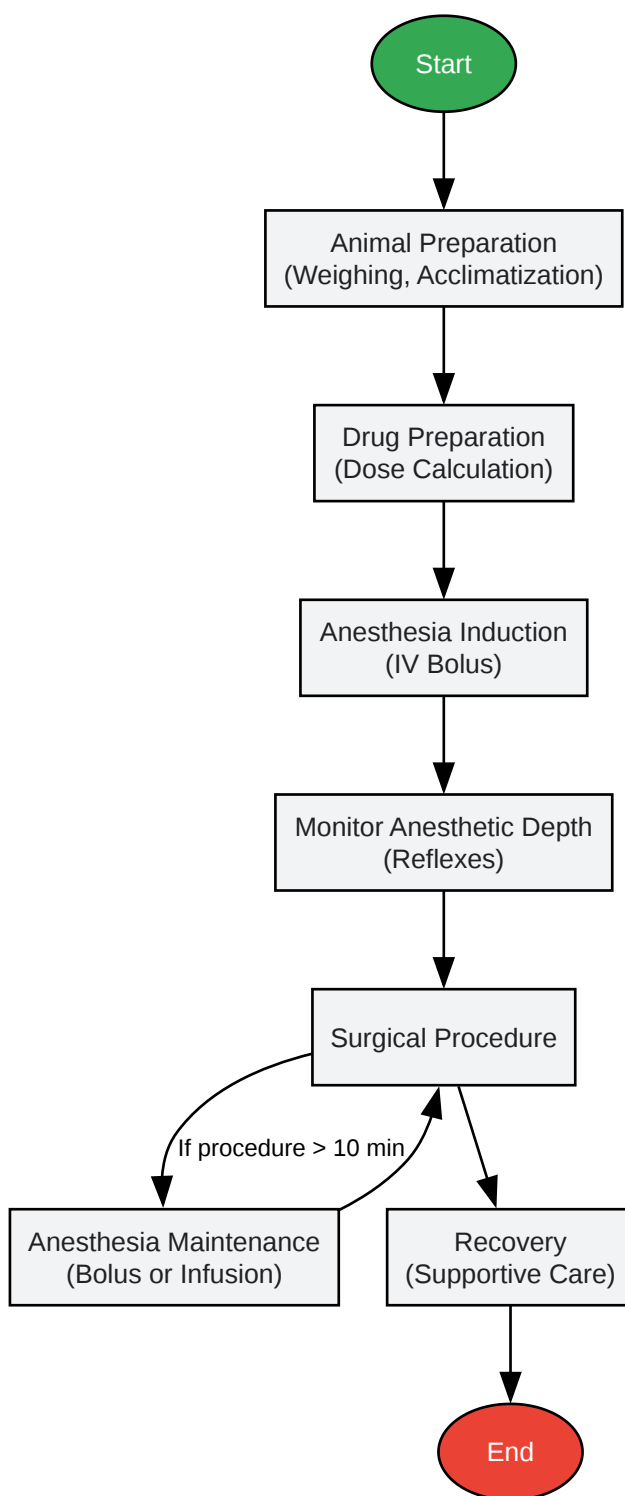
- Catheter Placement: Anesthetize the animal with an induction dose of the **alphadolone**/alphaxalone combination as described in Protocol 1. Place an intravenous catheter in a suitable vein.
- Initiate Infusion: Once a surgical plane of anesthesia is confirmed, begin a continuous intravenous infusion. A starting rate for rats is between 0.25 and 0.45 mg/kg/minute of the combined steroids.
- Titration of Anesthesia: Adjust the infusion rate based on the animal's physiological responses and the depth of anesthesia. Monitor heart rate, respiratory rate, and reflexes throughout the procedure. Increase the infusion rate if the animal shows signs of lightening anesthesia (e.g., increased heart rate, movement). Decrease the rate if anesthesia is too deep (e.g., severe bradycardia or respiratory depression).
- Discontinuation and Recovery: At the end of the procedure, discontinue the infusion. Recovery is typically rapid due to the short half-life of the compounds. Provide supportive care as described in Protocol 1.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Signaling pathway of alphaxalone/**alphadolone** at the GABA-A receptor.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for general anesthesia using alphaxalone/**alphadolone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Induction dose and recovery quality of propofol and alphaxalone with or without midazolam coinduction followed by total intravenous anesthesia in dogs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [PDF] Cardiorespiratory and anesthetic effects of clinical and supraclinical doses of alphaxalone in dogs. | Semantic Scholar [semanticscholar.org]
- 3. [Anesthesia in dogs and cats with althesin] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. todaysveterinarypractice.com [todaysveterinarypractice.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Alphadolone and Alphaxalone Combination for Anesthesia]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665219#alphadolone-in-combination-with-alphaxalone-for-anesthesia]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com